

A Technical Guide to the Physical Properties of 2-(2-Hydroxyethyl)thiophene

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Compound of Interest

Compound Name: 2-Thiopheneethanol

Cat. No.: B144495

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of 2-(2-hydroxyethyl)thiophene, a key intermediate in the synthesis of various pharmaceuticals.^{[1][2][3]} The information is presented to support research and development activities, offering readily accessible data and generalized experimental protocols.

Core Physical and Chemical Properties

2-(2-Hydroxyethyl)thiophene, also known as 2-(2-thienyl)ethanol, is a heterocyclic organic compound with the molecular formula C_6H_8OS .^{[4][5]} It typically appears as a colorless to pale yellow liquid.^{[1][2][4]}

Quantitative Data Summary

The following table summarizes the key physical properties of 2-(2-hydroxyethyl)thiophene compiled from various sources.

Property	Value	Conditions
Molecular Weight	128.19 g/mol	-
Density	1.153 g/mL	at 25 °C
Boiling Point	108-109 °C	at 13 mmHg
Refractive Index	1.551	at 20 °C
Flash Point	101 - 105 °C	-
Solubility	Slightly soluble in water; soluble in chloroform and ethyl acetate.[1][6]	-
Appearance	Colorless to yellow to brown liquid.[4]	-
Stability	Stable under recommended storage conditions.[1]	-

Note: The melting point for 2-(2-hydroxyethyl)thiophene is not well-documented in the literature, as it exists as a liquid at standard room temperature.

Experimental Protocols for Property Determination

While specific experimental data for the determination of every physical property of 2-(2-hydroxyethyl)thiophene is not readily available in published literature, standardized methods for organic compounds are applicable. The following are detailed, generalized protocols for determining the key physical properties of a liquid organic compound like 2-(2-hydroxyethyl)thiophene.

Determination of Boiling Point by Simple Distillation

The boiling point of a liquid is a crucial physical constant that can be determined with high accuracy through simple distillation.[7]

Objective: To determine the temperature at which the vapor pressure of the liquid equals the atmospheric pressure.

Apparatus:

- Round-bottom flask
- Heating mantle
- Distillation head
- Thermometer
- Condenser
- Receiving flask
- Boiling chips

Procedure:

- Place a small volume (e.g., 10-15 mL) of 2-(2-hydroxyethyl)thiophene into the round-bottom flask and add a few boiling chips to ensure smooth boiling.
- Assemble the simple distillation apparatus, ensuring the thermometer bulb is positioned just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
- Begin heating the flask gently.
- Record the temperature when the liquid begins to boil and a consistent ring of condensate appears on the thermometer bulb. This stable temperature is the boiling point.
- The distillation should be conducted at a steady rate, with one to two drops of distillate collected per second in the receiving flask.

Measurement of Density

Density, the mass per unit volume, is a fundamental physical property.

Objective: To accurately measure the mass and volume of a sample of 2-(2-hydroxyethyl)thiophene to calculate its density.

Apparatus:

- Pycnometer (specific gravity bottle)
- Analytical balance
- Water bath with temperature control

Procedure:

- Clean and dry the pycnometer thoroughly and record its empty mass.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 25 °C) until it reaches thermal equilibrium.
- Carefully dry the outside of the pycnometer and weigh it to determine the mass of the water.
- Empty and dry the pycnometer, then fill it with 2-(2-hydroxyethyl)thiophene.
- Repeat the thermal equilibration and weighing process.
- Calculate the density using the formula: $\text{Density} = (\text{mass of substance}) / (\text{volume of substance})$ where the volume of the substance is determined from the mass of the water and the known density of water at that temperature.

Measurement of Refractive Index

The refractive index is a measure of how much the path of light is bent, or refracted, when it enters a substance. It is a characteristic property of a substance.

Objective: To measure the refractive index of a liquid sample using a refractometer.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper

Procedure:

- Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Ensure the prism of the refractometer is clean and dry.
- Place a few drops of 2-(2-hydroxyethyl)thiophene onto the prism.
- Close the prism and allow the sample to reach the desired temperature (e.g., 20 °C) by circulating water from the constant temperature bath.
- Adjust the refractometer until the dividing line between the light and dark fields is sharp and centered on the crosshairs.
- Read the refractive index value from the scale.

Determination of Solubility

Solubility is a qualitative measure of the ability of a solute to dissolve in a solvent.

Objective: To determine the solubility of 2-(2-hydroxyethyl)thiophene in various solvents.

Apparatus:

- Test tubes
- Vortex mixer
- Graduated pipettes

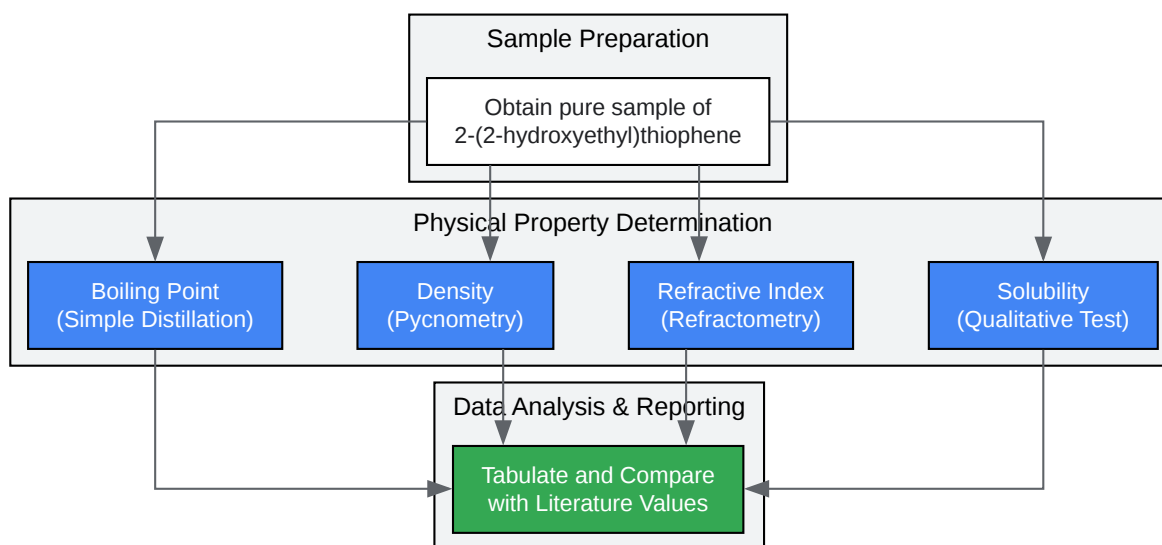
Procedure:

- Place a small, measured amount of solvent (e.g., 1 mL of water, chloroform, ethyl acetate) into separate test tubes.
- Add a small, measured amount of 2-(2-hydroxyethyl)thiophene (e.g., 0.1 mL) to each test tube.

- Agitate the mixture vigorously using a vortex mixer for a set period.
- Observe whether the solute completely dissolves to form a homogeneous solution.
- Record the substance as soluble, slightly soluble, or insoluble based on the visual observation.

Experimental Workflow Visualization

The following diagram illustrates a general workflow for the characterization of the physical properties of a liquid organic compound.



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Caption: General workflow for determining the physical properties of a liquid organic compound.

Applications in Drug Development

2-(2-Hydroxyethyl)thiophene serves as a crucial building block in the synthesis of several important pharmaceutical compounds.^{[1][3]} Its primary application is as an intermediate in the

production of the antithrombotic agent Clopidogrel and the analgesic Sulfentanyl.[1][3] A thorough understanding of its physical properties is essential for process optimization, quality control, and ensuring the safety and efficacy of the final drug products.

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